

Introduction: The Quintessential Building Block in Modern Drug Discovery

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Compound of Interest

Compound Name: *Butyl piperazine-1-carboxylate*

CAS No.: 50606-32-1

Cat. No.: B1291562

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tert-**Butyl piperazine-1-carboxylate**, commonly referred to as 1-Boc-piperazine, stands as a cornerstone intermediate in the landscape of medicinal chemistry and pharmaceutical development.^[1] Its structure, featuring a piperazine ring mono-protected with a tert-butoxycarbonyl (Boc) group, offers a unique and powerful tool for synthetic chemists.^{[1][2]} The Boc group effectively "masks" one of the two reactive secondary amine functionalities of the piperazine core. This strategic protection allows for the selective chemical modification of the free secondary amine at the N4 position, enabling the construction of complex molecular architectures with high precision.^[3] Once the desired modifications are complete, the acid-labile Boc group can be cleanly removed, revealing the N1 amine for further functionalization or to yield the final target molecule. This versatility makes 1-Boc-piperazine an indispensable building block in the synthesis of a multitude of biologically active compounds, including agents targeting the central nervous system (CNS), antidepressants, and anticancer therapeutics.^{[1][4]}

This guide provides an in-depth exploration of the core chemical properties, synthesis, reactivity, and analytical characterization of tert-**butyl piperazine-1-carboxylate**, offering field-proven insights for researchers, scientists, and drug development professionals.

Core Physicochemical and Spectroscopic Data

The fundamental properties of a compound are critical for its handling, reaction setup, and characterization. 1-Boc-piperazine is typically an off-white to white solid or waxy solid at room temperature.^{[1][5]}

Table 1: Physicochemical Properties of tert-Butyl Piperazine-1-Carboxylate

Property	Value	Reference(s)
IUPAC Name	tert-butyl piperazine-1-carboxylate	^[6]
Synonyms	1-Boc-piperazine, N-Boc-piperazine	^[6]
CAS Number	57260-71-6	^{[5][6]}
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	^{[5][6]}
Molecular Weight	186.25 g/mol	^{[5][6]}
Appearance	Off-white to white solid or waxy solid	^{[1][5]}
Melting Point	40-49 °C	^[1]
Boiling Point	98-100 °C	^[5]
Density	1.030 g/cm ³	^[5]
Storage	2-8 °C, under inert gas, hygroscopic	^[5]

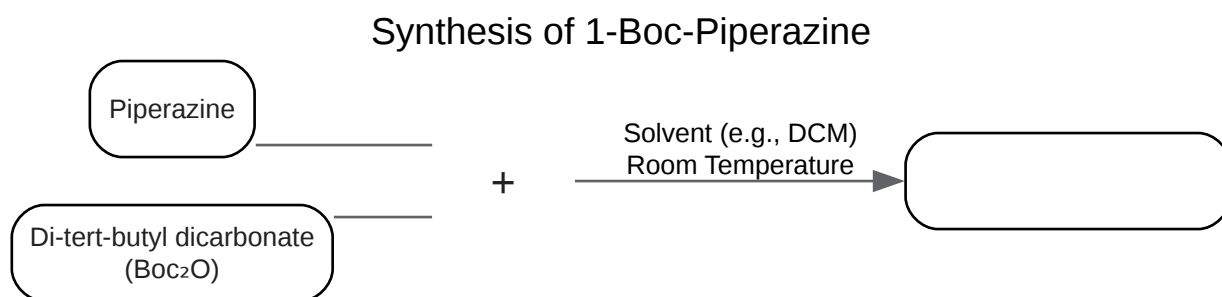
Table 2: Key Spectroscopic Data for Analytical Characterization

Spectroscopic Technique	Characteristic Features	Reference(s)
¹ H NMR	~3.4 ppm (t, 4H): Protons on carbons adjacent to the Boc-protected nitrogen (N1). ~2.8 ppm (t, 4H): Protons on carbons adjacent to the free NH (N4). ~1.7 ppm (s, 1H): Proton of the free NH group. ~1.4 ppm (s, 9H): Protons of the tert-butyl group. (Chemical shifts can vary with solvent).	[3][7]
IR Spectroscopy	~3340 cm ⁻¹ : N-H stretch of the secondary amine. ~2975, 2850 cm ⁻¹ : C-H stretches (aliphatic). ~1690-1700 cm ⁻¹ : C=O stretch of the carbamate (Boc group).	[6][8][9]
Mass Spectrometry (EI)	m/z 186: [M] ⁺ (Molecular ion). m/z 57: [C(CH ₃) ₃] ⁺ (Most abundant fragment, characteristic of the tert-butyl group).	[6][10]

Synthesis and Purification: A Protocol-Driven Approach

The most prevalent laboratory-scale synthesis of 1-Boc-piperazine involves the direct and selective mono-N-protection of piperazine using di-tert-butyl dicarbonate (Boc₂O).[3] The causality behind this common choice lies in the relatively straightforward reaction conditions and the ease of purification. Using an excess of piperazine can help minimize the formation of the di-protected byproduct, though careful control of stoichiometry is key.

Diagram 1: General Synthesis of 1-Boc-Piperazine



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Caption: Workflow for the synthesis of 1-Boc-piperazine.

Experimental Protocol: Synthesis of tert-Butyl Piperazine-1-Carboxylate

This protocol describes a standard laboratory procedure for the selective mono-N-Boc protection of piperazine.

- **Reaction Setup:** To a round-bottom flask, add piperazine (2.0-3.0 equivalents) and dissolve it in a suitable organic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF). Cool the solution to 0 °C using an ice bath.
- **Reagent Addition:** Dissolve di-tert-butyl dicarbonate (Boc₂O, 1.0 equivalent) in the same solvent. Add this solution dropwise to the cooled piperazine solution over 30-60 minutes with vigorous stirring. Causality Note: Slow, dropwise addition is crucial to control the exotherm and minimize the formation of the undesired 1,4-di-Boc-piperazine byproduct.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 12-24 hours.
- **Monitoring:** Monitor the reaction's progress using Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm the consumption of the Boc₂O starting material.[3]
- **Work-up:** Upon completion, quench the reaction by adding water. Separate the organic layer. Extract the aqueous layer with the organic solvent (e.g., DCM) two more times to recover any dissolved product.

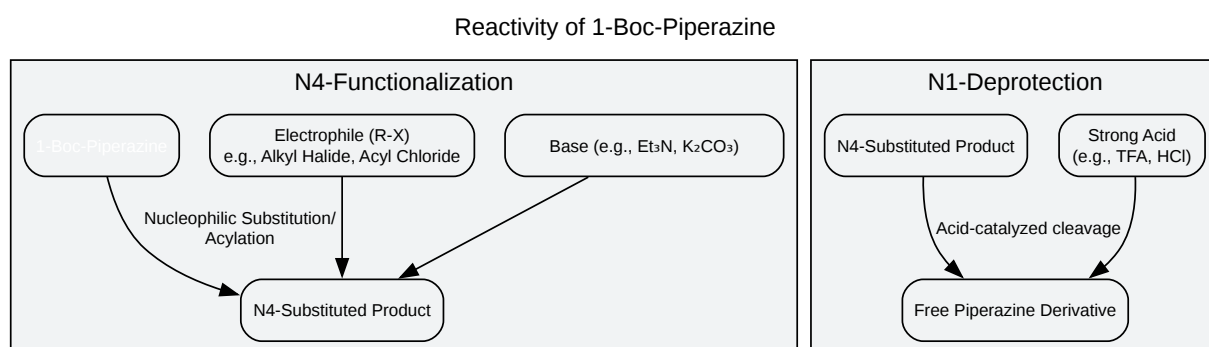
- Purification: Combine the organic layers, wash with brine (saturated NaCl solution) to remove residual water, and dry over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4).^[3] Filter the drying agent and concentrate the solvent under reduced pressure to yield the crude product. Further purification can be achieved via column chromatography if necessary, though often the product is of sufficient purity for subsequent steps.

More advanced industrial methods now utilize starting materials like diethanolamine, which proceed through chlorination, Boc protection, and a final aminolysis cyclization to achieve higher yields (>93%) and reduce waste, making the process more suitable for large-scale production.^[11]
^[12]

Chemical Reactivity and Synthetic Utility

The synthetic power of 1-Boc-piperazine stems from the orthogonal reactivity of its two nitrogen atoms. The Boc-protected N1 is rendered unreactive to most nucleophilic and basic conditions, while the N4 secondary amine remains a potent nucleophile.

Diagram 2: Core Reactivity of 1-Boc-Piperazine



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Caption: Key synthetic transformations involving 1-Boc-piperazine.

N-Functionalization at the N4 Position

The unprotected secondary amine is readily functionalized using a wide array of electrophiles. This reaction is the cornerstone of its utility.

- **N-Alkylation:** Reaction with alkyl halides (e.g., benzyl bromide, methyl iodide) in the presence of a non-nucleophilic base like triethylamine (Et_3N) or potassium carbonate (K_2CO_3) yields N-alkylated products.
- **N-Arylation:** Buchwald-Hartwig amination with aryl halides or triflates, using a palladium catalyst and a suitable phosphine ligand, allows for the direct formation of N-aryl piperazines, a common motif in CNS-active drugs.[\[13\]](#)
- **Acylation and Sulfonylation:** Reaction with acyl chlorides, sulfonyl chlorides, or anhydrides in the presence of a base provides the corresponding amides and sulfonamides.
- **Reductive Amination:** Condensation with aldehydes or ketones followed by reduction with an agent like sodium triacetoxyborohydride (STAB) is a powerful method for creating substituted N-alkyl derivatives.

Deprotection of the Boc Group

The removal of the Boc group is typically achieved under acidic conditions, which cleaves the tert-butyl carbamate to release the free amine, carbon dioxide, and a tert-butyl cation.[\[14\]](#)[\[15\]](#)

- **Common Reagents:** Trifluoroacetic acid (TFA) in DCM, or hydrogen chloride (HCl) in solvents like methanol, ethyl acetate, or 1,4-dioxane are most commonly employed.[\[15\]](#)[\[16\]](#)
- **Mechanism Insight:** The reaction proceeds via protonation of the carbamate carbonyl, followed by the loss of the stable tert-butyl cation, which then fragments to isobutene. The resulting carbamic acid is unstable and decarboxylates to yield the protonated amine.[\[15\]](#)
- **Self-Validating Protocol:** The success of the deprotection is easily validated. The product amine hydrochloride or trifluoroacetate salt is typically a solid that precipitates from non-polar solvents, and the completion of the reaction can be monitored by the cessation of CO_2 evolution (bubbling).

Experimental Protocol: Boc Deprotection with HCl in Ethyl Acetate

- **Setup:** Dissolve the N-Boc protected piperazine derivative (1.0 equivalent) in a minimal amount of ethyl acetate.
- **Reagent Addition:** Slowly add a solution of 4M HCl in ethyl acetate or dioxane (2-4 equivalents) at room temperature.
- **Reaction:** Stir the mixture at room temperature for 1-4 hours. Often, the hydrochloride salt of the deprotected amine will precipitate out of the solution.
- **Monitoring:** Monitor by TLC or LC-MS to ensure complete consumption of the starting material.
- **Isolation:** Isolate the product by filtration. Wash the solid with cold ethyl acetate or diethyl ether to remove any non-polar impurities and dry under vacuum.

Trustworthiness Note: A potential side reaction during acidic deprotection is the alkylation of nucleophilic sites on the substrate by the liberated tert-butyl cation.^[14] For sensitive substrates, scavengers like anisole or thioanisole can be added to trap this reactive intermediate.^[15]

Advanced Applications: C–H Functionalization

For drug development professionals seeking novel scaffolds, the direct functionalization of the C–H bonds of the piperazine ring itself represents a cutting-edge strategy. Research has shown that the α -protons adjacent to the Boc-protected nitrogen can be selectively removed using strong bases like sec-butyllithium (s-BuLi), often in the presence of a chelating agent like TMEDA or (–)-sparteine for asymmetric transformations.^{[17][18][19]} This generates a lithiated intermediate that can be trapped with various electrophiles, allowing for the introduction of substituents directly onto the piperazine ring. This advanced technique circumvents the need for multi-step sequences involving pre-functionalized starting materials.^[20]

Safety and Handling

According to Safety Data Sheets (SDS), tert-butyl piperazine-1-carboxylate is classified as a hazardous substance.

- **Hazards:** It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[6] It can also be harmful if swallowed.^{[21][22]}

- **Precautions:** When handling this compound, appropriate personal protective equipment (PPE) is mandatory. This includes chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[22] Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[21] Avoid creating dust.
- **Storage:** The compound is hygroscopic and potentially heat-sensitive. It should be stored in a tightly sealed container in a cool, dry place (refrigerated at 2-8 °C is recommended) under an inert atmosphere like nitrogen or argon.[1]

Conclusion

tert-**Butyl piperazine-1-carboxylate** is far more than a simple chemical intermediate; it is a strategic enabler in the complex art of organic synthesis. Its well-defined physicochemical properties, predictable spectroscopic profile, and, most importantly, its orthogonal reactivity make it an exceptionally reliable and versatile tool. By allowing chemists to selectively manipulate one nitrogen atom while the other remains protected, it provides a robust and logical pathway to a vast array of complex piperazine-containing molecules. Understanding the nuances of its synthesis, reactivity, and handling is fundamental for any scientist or researcher aiming to innovate in the fields of drug discovery and materials science.

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